

# An In-depth Technical Guide to 6-Cyanohexanoic Acid

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## Compound of Interest

Compound Name: 6-Cyanohexanoic acid

CAS No.: 5602-19-7

Cat. No.: B1265822

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **6-cyanohexanoic acid**, a bifunctional organic compound of interest in various scientific and pharmaceutical research fields. This document details its physicochemical properties, potential therapeutic applications, and relevant chemical data, presented in a format tailored for technical professionals.

## Core Physicochemical Properties

**6-Cyanohexanoic acid**, also known as  $\epsilon$ -cyanocaproic acid, is an aliphatic compound featuring both a nitrile and a carboxylic acid functional group.<sup>[1]</sup> Its dual functionality makes it a versatile intermediate in organic synthesis.<sup>[1]</sup> The compound typically presents as a colorless to pale yellow liquid or solid and is soluble in polar solvents such as water and alcohol.<sup>[1]</sup>

## Quantitative Data Summary

The key quantitative properties of **6-cyanohexanoic acid** are summarized in the table below for easy reference and comparison.

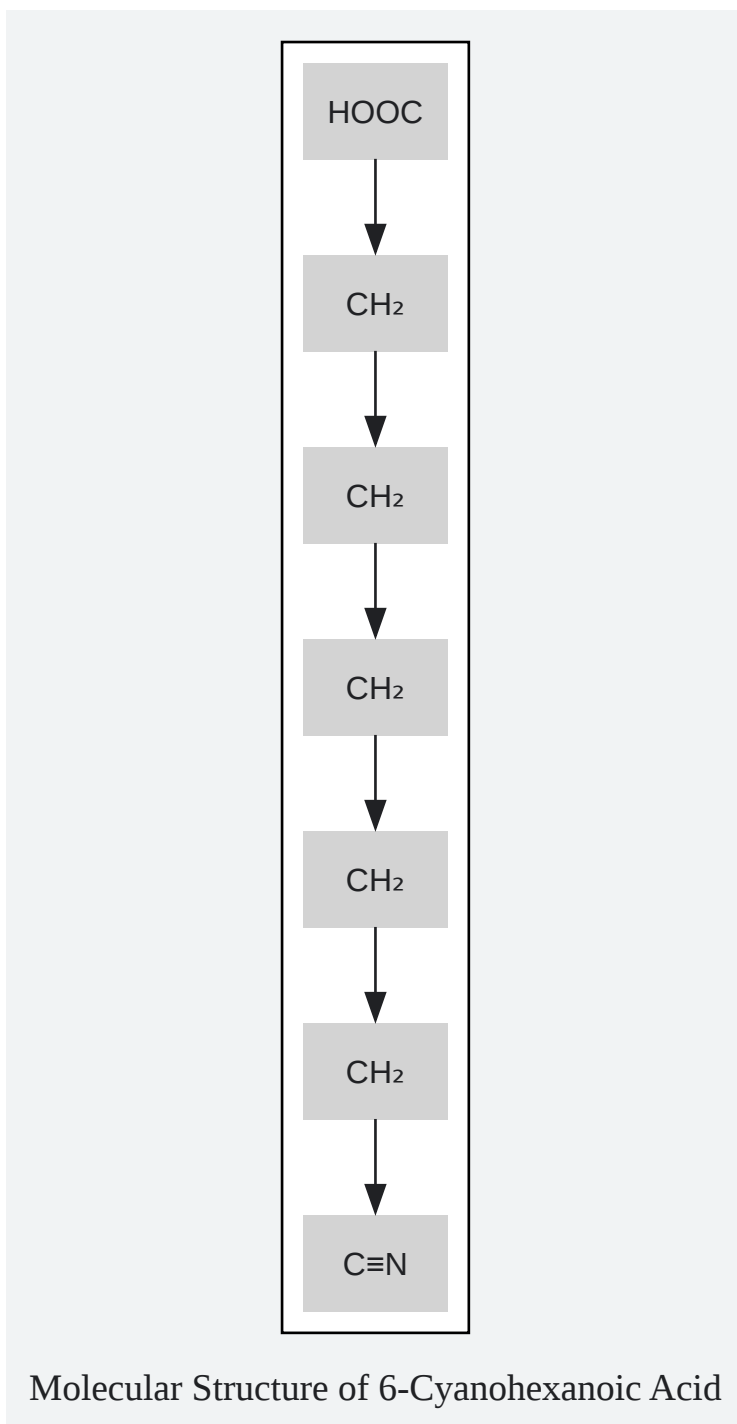
Property	Value
Molecular Weight	141.17 g/mol [1][2][3]
Molecular Formula	C <sub>7</sub> H <sub>11</sub> NO <sub>2</sub> [1][2][3][4]
Exact Mass	141.078979 g/mol [3][4]
CAS Registry Number	5602-19-7[1][3]

## Potential Therapeutic and Research Applications

Recent studies have highlighted the potential of **6-cyanoheptanoic acid** in drug development and biochemical research. It has been identified as a deacetylase (HDAC) inhibitor, suggesting its potential role in epigenetic regulation and cancer therapy.[1][2] Furthermore, it has been investigated as an acetylcholinesterase inhibitor, a mechanism relevant to the treatment of Alzheimer's disease.[2] There is also evidence to suggest its efficacy in mitigating aluminum toxicity.[1][2]

## Molecular Structure

The chemical structure of **6-cyanoheptanoic acid** is fundamental to its reactivity and function. The following diagram illustrates the connectivity of the atoms in the molecule.

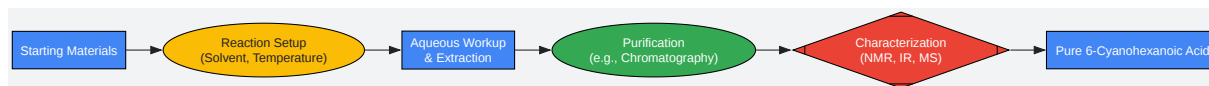


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Caption: A 2D representation of the **6-cyanoheptanoic acid** molecule.

## Experimental Protocols

The synthesis and application of **6-cyanohexanoic acid** involve various experimental procedures. Below is a generalized workflow for a typical synthesis protocol.



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Caption: A generalized workflow for the synthesis of **6-cyanohexanoic acid**.

## Example Synthesis Methodology

A detailed experimental protocol for the synthesis of **6-cyanohexanoic acid** would typically include the following sections:

- **Materials and Reagents:** A comprehensive list of all chemicals, solvents, and catalysts used, including their purity and source.
- **Equipment Setup:** A description of the glassware and apparatus required for the reaction, including reaction vessels, condensers, and stirring equipment.
- **Reaction Procedure:** Step-by-step instructions for the chemical transformation, including the order of addition of reagents, reaction temperature, and reaction time.
- **Workup and Isolation:** The procedure for quenching the reaction and isolating the crude product, which may involve extraction, washing, and drying steps.
- **Purification:** The method used to purify the isolated product, such as column chromatography, distillation, or recrystallization.
- **Characterization:** The analytical techniques employed to confirm the identity and purity of the final product, such as Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

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## References

- [1. cymitquimica.com \[cymitquimica.com\]](https://www.cymitquimica.com)
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